

Measuring SIRT6 Activity in Cells: A Guide to Assay Development and Implementation

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Compound of Interest

Compound Name: Sirtuin modulator 6

Cat. No.: B2996200

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Application Note & Protocols

Audience: Researchers, scientists, and drug development professionals.

Introduction

Sirtuin 6 (SIRT6) is a critical enzyme involved in a wide range of cellular processes, including DNA repair, metabolism, inflammation, and aging.^{[1][2][3][4]} As a NAD⁺-dependent deacetylase and mono-ADP-ribosyltransferase, SIRT6 targets both histone and non-histone proteins to regulate gene expression and maintain genomic stability.^{[2][5][6][7]} Given its significant roles in health and disease, the development of robust and reliable assays to measure SIRT6 activity in a cellular context is paramount for basic research and for the discovery of novel therapeutic modulators.

This document provides detailed application notes and protocols for developing and performing cell-based assays to measure SIRT6 activity. We will cover various assay principles, including fluorometric, Förster Resonance Energy Transfer (FRET), and bioluminescent-based methods. Additionally, we will present key signaling pathways involving SIRT6 and provide structured tables with quantitative data to facilitate assay selection and data interpretation.

SIRT6 Signaling Pathway

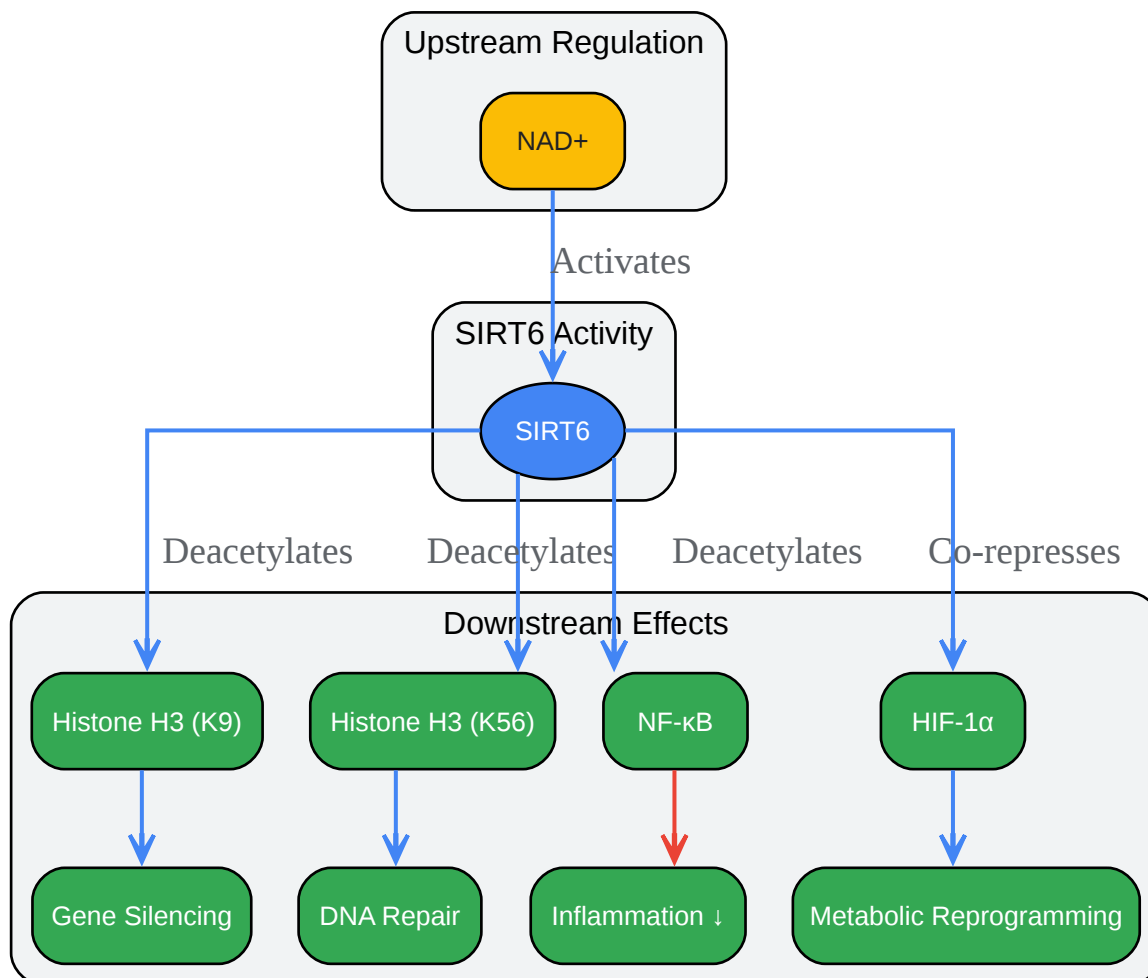
SIRT6 is a key nuclear protein that orchestrates a variety of cellular responses. Its activity is intricately linked to cellular metabolism through its dependence on NAD⁺. Downstream, SIRT6

deacetylates key histone residues, such as H3K9ac and H3K56ac, leading to the transcriptional repression of target genes.^{[3][5][8]} This regulation impacts several critical signaling pathways, including:

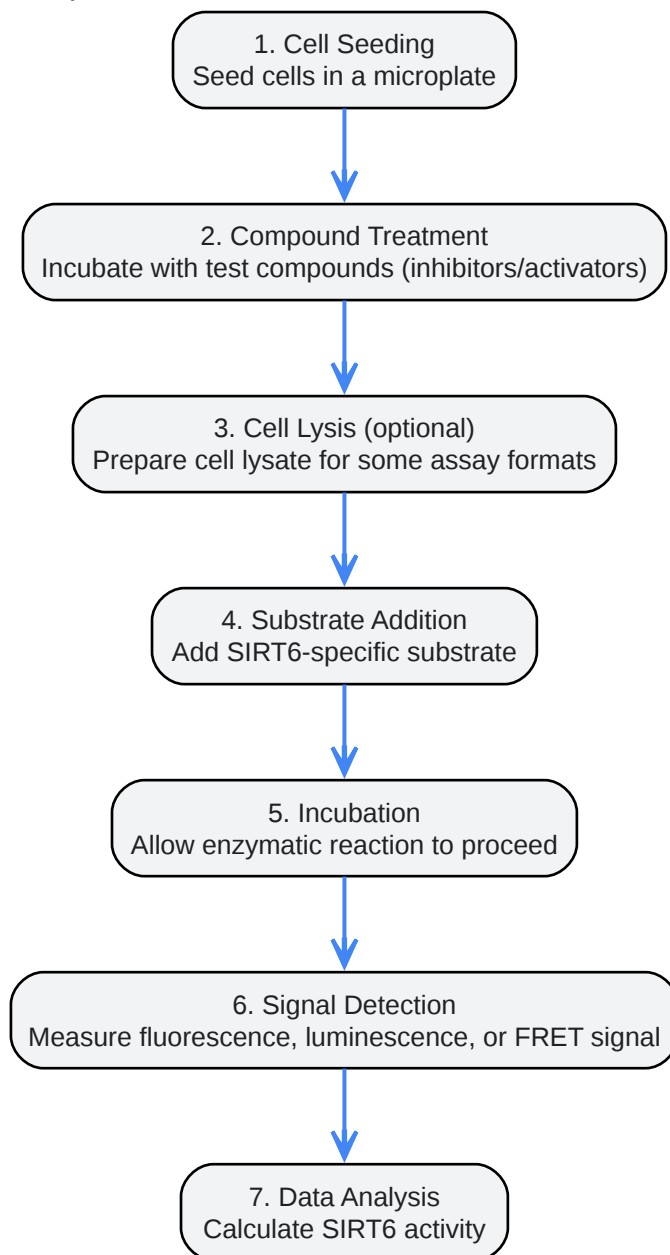
- **NF-κB Signaling:** SIRT6 can deacetylate the p65 subunit of NF-κB, thereby inhibiting the expression of pro-inflammatory genes.
- **HIF-1α Signaling:** By deacetylating H3K9ac at the promoters of HIF-1α target genes, SIRT6 represses the expression of genes involved in glycolysis.^[4]
- **DNA Damage Response:** SIRT6 is recruited to sites of DNA double-strand breaks and promotes DNA repair.^[7]

Below is a diagram illustrating the central role of SIRT6 in cellular signaling.

SIRT6 Signaling Pathway



General Experimental Workflow for Cell-Based SIRT6 Assays



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